

Technical Guide: Solubility Profile & Characterization of 4-Ethoxy-3,5-dimethylphenol

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Compound of Interest

Compound Name: 4-Ethoxy-3,5-dimethylphenol

CAS No.: 217448-96-9

Cat. No.: B3040569

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility behavior of **4-Ethoxy-3,5-dimethylphenol**, a specialized phenolic ether often utilized as a fine chemical intermediate. Unlike commoditized solvents, specific solubility datasets for this compound are frequently proprietary. Therefore, this guide synthesizes Structure-Property Relationships (SPR) derived from its core substructures (3,5-xlenol and 4-ethoxyphenol) to establish a predictive solubility landscape.

We provide a theoretical solubility profile, mechanistic insights into solvent-solute interactions, and a rigorous, self-validating experimental protocol for researchers requiring precise saturation limits for formulation or synthesis optimization.

Physicochemical Profile & Structural Basis

To understand the solubility of **4-Ethoxy-3,5-dimethylphenol**, we must deconstruct its molecular architecture. The molecule represents a "tug-of-war" between a singular hydrophilic anchor and a dominant lipophilic scaffold.

Structural Components[1][2][3][4][5]

- Phenolic Hydroxyl (-OH): The sole Hydrogen Bond Donor (HBD). It provides weak water interaction but strong affinity for polar organic solvents (alcohols, esters).
- 3,5-Dimethyl Grouping: Steric bulk at the meta positions increases lipophilicity (LogP contribution ~ +1.0 vs. phenol) and disrupts crystal lattice packing, potentially lowering the melting point compared to non-methylated analogs.
- 4-Ethoxy Group: An ether linkage at the para position. While the oxygen can act as a weak Hydrogen Bond Acceptor (HBA), the ethyl chain adds significant hydrophobicity.

Predicted Properties (Based on Analogs)

Property	Value (Predicted/Analog)	Reference Anchor
LogP (Octanol/Water)	~2.8 – 3.2	Higher than 4-Ethoxyphenol (1.81) [1]; similar to PCMX (3.1) [27] [2].[2]
pKa	~10.2 – 10.5	Similar to 3,5-Dimethylphenol (10.3) [25] [3].[4] Weakly acidic. [3]
Water Solubility	< 1.0 g/L (Very Low)	Driven by the hydrophobic xylenol core.
Melting Point	Solid (Est. 60-80°C)	3,5-Dimethylphenol melts at ~63°C [3].

Solubility Landscape: Organic Solvents vs. Water[4]

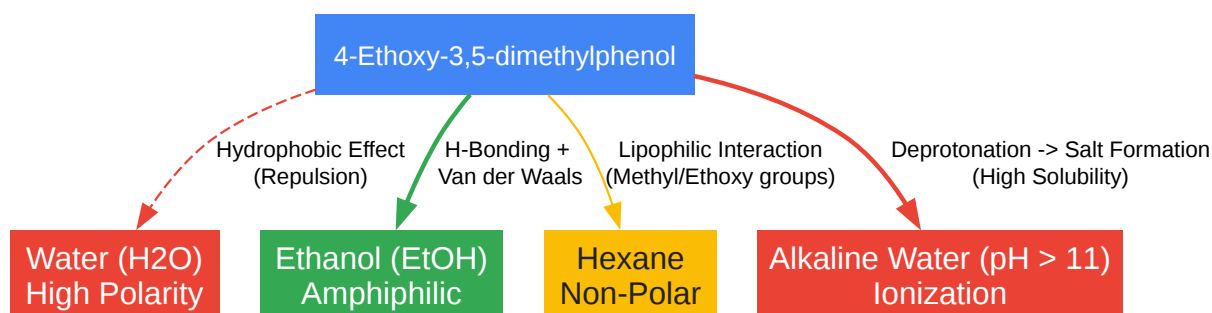
The following table categorizes the expected solubility performance based on dielectric constants and Hansen Solubility Parameters (HSP).

Comparative Solubility Table

Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Rationale
Aqueous	Water (pH 7)	Insoluble / Trace	The hydrophobic alkyl/ethoxy burden overwhelms the single -OH group.
Aqueous (Alkaline)	0.1M NaOH	Soluble	Deprotonation of the phenol (pKa ~10.2) forms the phenolate anion, drastically increasing solubility.
Polar Protic	Ethanol, Methanol	High	Perfect match: Solvent accepts H-bond from phenol; alkyl chains interact via Van der Waals forces.
Polar Aprotic	DMSO, DMF	Very High	Strong dipole interactions disrupt the crystal lattice; DMSO oxygen accepts phenolic proton strongly.
Chlorinated	Dichloromethane (DCM)	High	Excellent solvation of the aromatic ring and ether tail.
Non-Polar	Hexane, Heptane	Moderate	Soluble due to lipophilic methyl/ethyl groups, but limited by the polarity of the -OH head.

Mechanistic Interaction Diagram

The following diagram illustrates the competing forces dictating solubility in different media.



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Figure 1: Mechanistic interaction map showing the dominant forces between **4-Ethoxy-3,5-dimethylphenol** and various solvent classes.

Experimental Protocol: Determination of Saturation Solubility

Since specific literature values for CAS 217448-96-9 are scarce, researchers must generate their own saturation curves. The following protocol is designed for high reproducibility and self-validation.

Method: Shake-Flask Saturation with HPLC Quantification

Objective: Determine the thermodynamic solubility of **4-Ethoxy-3,5-dimethylphenol** in a target solvent at 25°C.

Phase 1: Preparation

- **Excess Addition:** Add the compound to the solvent until a visible solid precipitate persists (supersaturation).
- **Equilibration:** Agitate the suspension at a controlled temperature (25°C ± 0.1°C) for 24–48 hours.

- Why? This ensures the system reaches thermodynamic equilibrium, not just kinetic dissolution.

Phase 2: Sampling & Filtration

- Sedimentation: Allow the flask to stand for 1 hour to let solids settle.
- Filtration: Filter the supernatant using a PVDF or PTFE syringe filter (0.45 μm).
 - Critical: Discard the first 1 mL of filtrate to account for filter adsorption (saturating the filter membrane).

Phase 3: Quantification (HPLC-UV)[5]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase: Acetonitrile : Water (0.1% Phosphoric Acid) [60:40 v/v].
- Detection: UV at 280 nm (characteristic phenol absorption).
- Flow Rate: 1.0 mL/min.

Workflow Diagram



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Figure 2: Step-by-step workflow for determining thermodynamic solubility using the Shake-Flask method.

Application Context & Formulation Strategy

Co-Solvency Approaches

For aqueous formulations (e.g., agrochemical sprays or topical antiseptics), water solubility is the limiting factor.

- Strategy: Use a co-solvent system.
- Recommendation: Pre-dissolve the compound in Propylene Glycol or PEG-400 (Polyethylene Glycol). These solvents bridge the gap, solubilizing the phenolic ether while remaining water-miscible.

pH Adjustment

- Mechanism: The phenolic proton is weakly acidic ($pK_a \sim 10.2$).
- Action: Adjusting formulation pH to >11 will convert the phenol to its phenolate salt, increasing water solubility by orders of magnitude.
- Caution: High pH may compromise chemical stability (oxidation risk) or compatibility with other ingredients.

Emulsification

If the compound is used as an oil-soluble preservative or active:

- Dissolve in the oil phase (e.g., Caprylic/Capric Triglyceride).
- The 4-ethoxy and methyl groups ensure excellent compatibility with lipid phases, making it stable in O/W (Oil-in-Water) emulsions.

References

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